

# Commercial suppliers of 2-Chloro-6-nitrobenzoic acid

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## Compound of Interest

Compound Name: 2-Chloro-6-nitrobenzoic acid

Cat. No.: B1359790

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An In-Depth Technical Guide to the Commercial Sourcing of **2-Chloro-6-nitrobenzoic Acid** for Scientific Applications

**Authored by: A Senior Application Scientist**

## Introduction: The Critical Role of a Key Building Block

**2-Chloro-6-nitrobenzoic acid** (CAS No. 5344-49-0) is a pivotal organic intermediate, recognized for its utility as a building block in the synthesis of a range of high-value chemical entities.<sup>[1][2]</sup> Its molecular structure, featuring a carboxylic acid, a nitro group, and a chlorine atom on a benzene ring, offers multiple reaction sites for chemical elaboration. For researchers and professionals in drug development, agrochemicals, and dye manufacturing, this compound is particularly valuable. It serves as a crucial precursor for synthesizing more complex molecules, including pyrimidine salicylic acid herbicides and various pharmaceutical agents.<sup>[1][3]</sup>

The reliability of any synthesis is fundamentally dependent on the quality of its starting materials. For a compound like **2-Chloro-6-nitrobenzoic acid**, where downstream applications may include GMP (Good Manufacturing Practice) environments, the selection and qualification of a commercial supplier are non-trivial undertakings. This guide provides a technical framework for navigating the supplier landscape, ensuring the procurement of material that meets the stringent requirements of scientific research and development.

## Part 1: Strategic Supplier Selection: A Multi-Factorial Analysis

Choosing a supplier is not merely a transactional decision; it is a critical step in risk management for any research or development project. The consequences of using a suboptimal reagent can range from irreproducible experimental results to the failure of a scaled-up synthesis batch. The following pillars form the foundation of a robust supplier qualification strategy.

### Pillar 1: Purity, Grade, and the Impurity Profile

The advertised purity of a chemical is the headline figure, but the underlying details are what truly matter. Purity is often determined by a primary assay method, which may not reveal the full story.

- **Assay vs. Impurity Profile:** A supplier might list a purity of "99%" determined by an aqueous acid-base titration.<sup>[4]</sup> This method effectively quantifies the acidic content (the carboxylic acid group) but is blind to neutral organic impurities or other acidic compounds that might be present. A Certificate of Analysis (CoA) that also includes an orthogonal method, such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC), provides a more comprehensive view of purity by separating and quantifying individual components.<sup>[4]</sup>
- **Understanding Potential Impurities:** The synthetic route used by the manufacturer dictates the likely impurity profile. A common synthesis involves the oxidation of 2-chloro-6-nitrotoluene.<sup>[3][5]</sup> Incomplete oxidation could leave residual starting material. Isomeric impurities, such as 2-chloro-3-nitrobenzoic acid or 2-chloro-5-nitrobenzoic acid, can also arise during the nitration step of the synthesis, potentially impacting the reactivity and outcome of subsequent reactions.<sup>[6]</sup> A knowledgeable supplier should be able to discuss potential process-related impurities.
- **Grade Significance:**
  - **Research Grade (e.g., 98-99%):** Suitable for initial discovery and process development where the primary goal is to establish proof-of-concept.

- High-Purity Grade (>99.5%): Often required for later-stage development, kinetic studies, or when synthesizing reference standards where impurities could interfere with analytical assays or lead to unwanted side products.
- Pharmaceutical Secondary Standard/CRM: These are well-characterized materials, often certified in accordance with ISO standards like ISO/IEC 17025, and are used for quality control testing and method validation.[\[7\]](#)

## Pillar 2: The Imperative of Documentation and Transparency

Comprehensive documentation is the hallmark of a trustworthy supplier. It provides the evidence-backed assurance needed for reproducible science and regulatory compliance.

- Certificate of Analysis (CoA): A detailed CoA is non-negotiable. It should clearly state the lot number, test date, retest date, and the results of specific quality control tests with the analytical methods used. A robust CoA, such as the example provided by Thermo Fisher Scientific for their product, will include multiple assays and characterization data like appearance and melting point.[\[4\]](#)
- Safety Data Sheet (SDS): The SDS provides critical information on handling, storage, and hazards.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) It outlines necessary personal protective equipment (PPE), first-aid measures, and disposal considerations, ensuring the safety of laboratory personnel. Key hazards for **2-Chloro-6-nitrobenzoic acid** include skin, eye, and respiratory irritation.[\[8\]](#)[\[10\]](#)
- Batch-to-Batch Consistency: For long-term projects or transitioning from research to production, batch-to-batch consistency is paramount. A reputable supplier will have strong process controls and can provide data from multiple batches upon request to demonstrate consistency in purity and impurity profiles.

## Part 2: The Commercial Supplier Landscape

The market for **2-Chloro-6-nitrobenzoic acid** includes large, multinational distributors known for their extensive documentation and quality systems, as well as smaller manufacturers and distributors, particularly in India and China, who may offer advantages in cost and bulk supply.[\[12\]](#)[\[13\]](#)

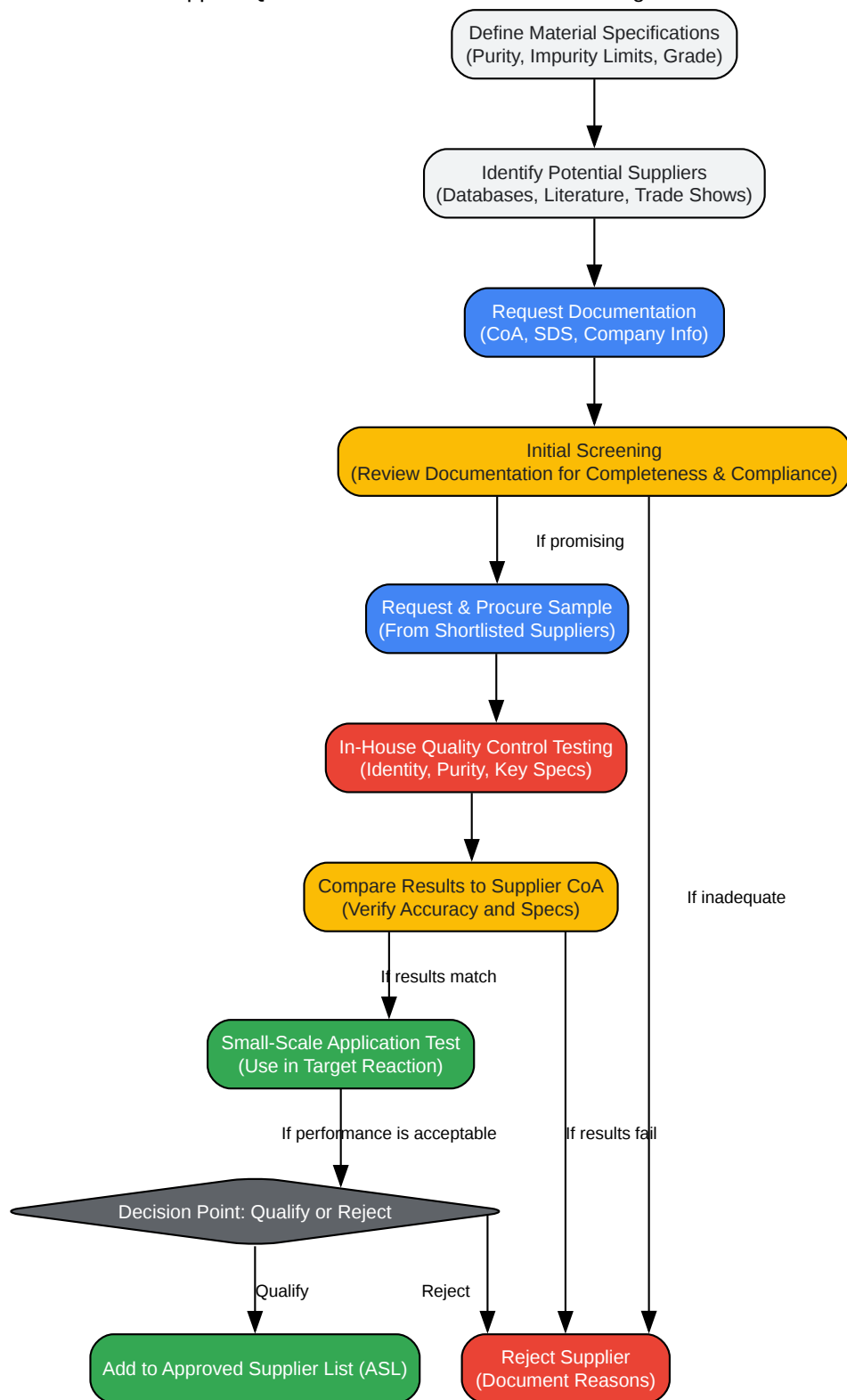
Supplier Category	Representative Suppliers	Typical Purity Offered	Key Strengths	Considerations
Global Distributors	Thermo Fisher Scientific (Alfa Aesar), Sigma-Aldrich (Merck), TCI	≥98% to ≥99% [14][15][16]	High-quality documentation (CoA, SDS), readily available research quantities, established quality systems.	Higher cost per gram, may not be the primary manufacturer.
Chemical Manufacturers	Oakwood Chemical, Maithili Life Sciences, various suppliers on platforms like IndiaMART	≥98% to 99% [15][17][18]	Direct source, potential for bulk quantities and custom specifications, competitive pricing.	Documentation quality can vary; requires more stringent incoming QC and supplier auditing.
Specialty Suppliers	BLD Pharm, ChemScene	>98%	Wide range of building blocks, often cater to specific research needs.	Stock levels and lead times can be variable.

This table is illustrative and not exhaustive. Researchers should always conduct their own evaluation.

## Part 3: Visualizing the Path to Confidence: Supplier Qualification Workflow

A systematic approach is essential for qualifying a new supplier, particularly when the material is destined for critical applications. The following workflow outlines a logical progression from initial screening to final approval.

## Supplier Qualification Workflow for Critical Reagents

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Caption: A flowchart illustrating the systematic process for qualifying a supplier of **2-Chloro-6-nitrobenzoic acid**.

## Part 4: Experimental Protocol for Incoming Quality Control

Upon receiving a shipment of **2-Chloro-6-nitrobenzoic acid**, it is prudent practice to perform in-house verification, especially for a new supplier or a new lot. This protocol provides a basic framework.

Objective: To verify the identity and assay of a received sample of **2-Chloro-6-nitrobenzoic acid**.

Materials:

- Received sample of **2-Chloro-6-nitrobenzoic acid**
- Melting point apparatus
- Analytical balance
- Ethanol, reagent grade
- Deionized water
- 0.1 M Sodium Hydroxide (NaOH), standardized solution
- Phenolphthalein indicator
- Burette, volumetric flasks, beakers, and magnetic stirrer

### Methodology:

Step 1: Physical Appearance and Solubility

- Visually inspect the material. It should be a white to light yellow or pale orange crystalline powder.<sup>[4]</sup><sup>[12]</sup> Note any discoloration or clumps.

- Test solubility. The compound is slightly soluble in water but should be soluble in organic solvents like ethanol.[12] This serves as a quick qualitative check.

#### Step 2: Melting Point Determination

- Place a small amount of the dried sample into a capillary tube.
- Determine the melting point using a calibrated apparatus.
- The literature melting point is typically in the range of 164-168 °C.[1][9] A sharp melting range close to the reference value indicates high purity. A broad or depressed melting point suggests the presence of impurities.

#### Step 3: Assay by Acid-Base Titration (as per supplier CoA[4])

- Accurately weigh approximately 200 mg of the sample into a 250 mL beaker.
- Dissolve the sample in ~50 mL of ethanol. Add ~50 mL of deionized water.
- Add 2-3 drops of phenolphthalein indicator.
- Titrate with standardized 0.1 M NaOH solution until a persistent faint pink endpoint is reached.
- Record the volume of NaOH used.
- Calculate the assay percentage using the following formula:

$$\text{Assay (\%)} = (V \times M \times MW) / (W \times 10)$$

Where:

- V = Volume of NaOH used (mL)
- M = Molarity of standardized NaOH (mol/L)
- MW = Molecular Weight of **2-Chloro-6-nitrobenzoic acid** (201.56 g/mol )
- W = Weight of the sample (mg)

#### Step 4: Advanced Characterization (Recommended)

- For a comprehensive impurity profile, techniques like HPLC or GC are necessary. These methods should be developed and validated or based on established pharmacopeial methods for similar compounds.
- For unambiguous identity confirmation, spectroscopic methods such as Infrared Spectroscopy (IR) or Nuclear Magnetic Resonance (NMR) should be employed to confirm the chemical structure.

## Part 5: Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the material and ensure user safety.

- **Handling:** Use in a well-ventilated area or a fume hood. Wear appropriate PPE, including safety glasses, gloves, and a lab coat, to avoid contact with skin, eyes, and clothing.<sup>[11][19]</sup> Avoid generating dust.<sup>[9]</sup>
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container.<sup>[12]</sup> Keep away from incompatible materials such as strong bases and oxidizing agents.<sup>[19]</sup>

## Conclusion

The procurement of **2-Chloro-6-nitrobenzoic acid**, while seemingly straightforward, requires a diligent and scientific approach. For the researcher, scientist, or drug development professional, the integrity of their work is built upon the quality of their reagents. By implementing a rigorous supplier selection and qualification process—focusing on purity, comprehensive documentation, and in-house verification—one can establish a reliable and consistent supply chain. This diligence mitigates risk, ensures experimental reproducibility, and ultimately accelerates the path from discovery to innovation.

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